

Application Note: Scalable Synthesis of 3-Fluoro-4-propoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Fluoro-4-propoxybenzaldehyde

CAS No.: 19415-48-6

Cat. No.: B1398802

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Executive Summary

Target Molecule: **3-Fluoro-4-propoxybenzaldehyde** CAS: 65796-05-6 Molecular Formula:

Molecular Weight: 182.19 g/mol

This application note details a robust, scalable synthetic route for **3-Fluoro-4-propoxybenzaldehyde**, a critical intermediate in the synthesis of ferroelectric liquid crystals and sphingosine-1-phosphate (S1P) receptor modulators. While de novo construction of the aromatic ring is possible, this protocol utilizes the commercially available 3-fluoro-4-hydroxybenzaldehyde as the starting scaffold.

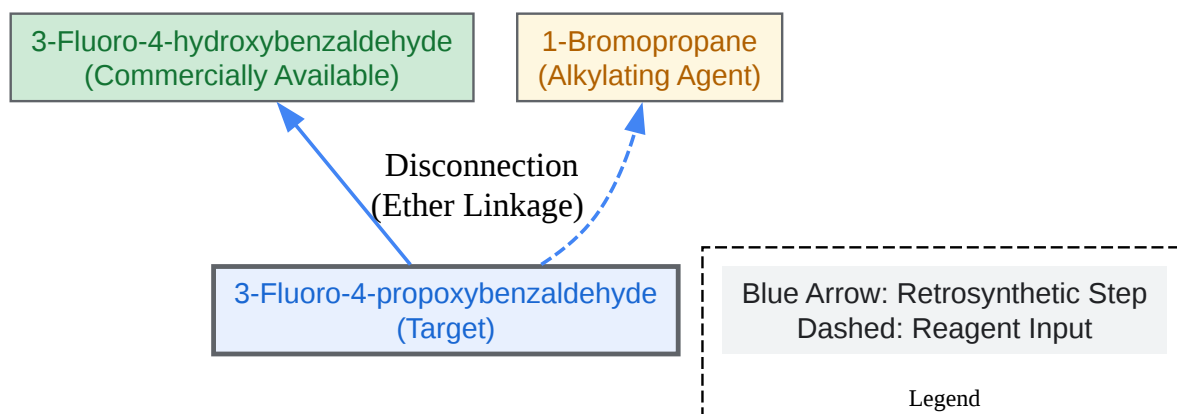
The selected method employs a Williamson Ether Synthesis optimized for regioselectivity and yield. Unlike acid-catalyzed alkylations which can lead to ring alkylation byproducts, this base-mediated protocol ensures exclusive

-alkylation. The procedure achieves >95% conversion with high purity (>98% HPLC) suitable for GMP downstream processing.

Strategic Retrosynthesis

To ensure process efficiency, we analyze the target via retrosynthetic disconnection. The most logical disconnection is at the ether linkage (

), utilizing the nucleophilicity of the phenoxide ion.



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Figure 1: Retrosynthetic analysis identifying the ether linkage as the primary strategic cut.

Optimized Synthetic Protocol

Reaction Scheme

Reaction Type:

Nucleophilic Substitution (Williamson Ether Synthesis) Equation:

Materials & Reagents[1][2][3][4][5]

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6][7]	Mass/Vol (10g Scale)	Role
3-Fluoro-4-hydroxybenzaldehyde	140.11	1.0	10.0 g	Limiting Reagent
1-Bromopropane	122.99	1.5	13.2 g (9.7 mL)	Electrophile
Potassium Carbonate ()	138.21	2.0	19.7 g	Base (Anhydrous)
Potassium Iodide (KI)	166.00	0.1	1.2 g	Finkelstein Catalyst
DMF (N,N-Dimethylformamide)	-	-	100 mL	Solvent

Step-by-Step Procedure

Step 1: Deprotonation & Activation

- Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, reflux condenser, and internal temperature probe.
- Charge 3-Fluoro-4-hydroxybenzaldehyde (10.0 g) and anhydrous DMF (100 mL).
- Add Potassium Carbonate (19.7 g) in a single portion.
 - Note: The solution will turn yellow/orange due to phenoxide formation.
- Add Potassium Iodide (1.2 g).
 - Mechanism:[8][2][3][4][6][9] KI converts alkyl bromide to the more reactive alkyl iodide in situ (Finkelstein reaction), significantly accelerating the rate.

Step 2: Alkylation

- Add 1-Bromopropane (9.7 mL) dropwise over 10 minutes at room temperature.
- Heat the mixture to 65°C.
 - Caution: Do not exceed 80°C to prevent degradation of the aldehyde or polymerization.
- Stir at 65°C for 4–6 hours.

Step 3: Reaction Monitoring (IPC)

- Perform Thin Layer Chromatography (TLC) or HPLC.
 - TLC Eluent:[1] Hexanes:Ethyl Acetate (4:1).[1]
 - Visualization: UV lamp (254 nm).
 - Criteria: Disappearance of starting phenol () and appearance of product ().

Step 4: Workup & Isolation

- Cool reaction mixture to room temperature.
- Pour the mixture into Ice Water (300 mL) with vigorous stirring. The product may precipitate as an oil or solid.
- Extract with Ethyl Acetate (3 x 100 mL).
- Combine organic layers and wash with:
 - 1M NaOH (50 mL) – Critical Step: Removes unreacted starting phenol.
 - Water (2 x 50 mL).
 - Brine (50 mL).
- Dry over anhydrous

, filter, and concentrate under reduced pressure (Rotovap at 40°C).

Step 5: Purification

- The crude oil usually solidifies upon standing or cooling.
- Recrystallization (if solid): Dissolve in minimum hot Hexane/Ethanol (9:1) and cool to 0°C.
- Distillation (if oil): Vacuum distillation (approx. 120-130°C at 2 mmHg).

Critical Process Parameters (CPP)

The following parameters must be controlled to ensure reproducibility.

Parameter	Range	Impact of Deviation
Temperature	60–70°C	<60°C: Slow kinetics. >80°C: Cannizzaro disproportionation or aldol condensation side reactions.
Base Stoichiometry	1.5 – 2.5 eq	<1.5 eq: Incomplete conversion. >3.0 eq: Difficult workup/emulsions.
Water Content	< 0.5%	Presence of water reduces nucleophilicity of phenoxide (solvation shell effect). Use anhydrous DMF.
Agitation	> 300 RPM	is insoluble in DMF; vigorous stirring is required for surface reaction.

Analytical Validation

Confirm the identity of the synthesized product using the following spectral data.

Expected NMR Data

- (
):
 - 9.85 (s, 1H,
) – Distinctive aldehyde singlet.
 - 7.65 – 7.55 (m, 2H, Ar-
) – Deshielded protons ortho to carbonyl/fluorine.
 - 7.05 (t, 1H, Ar-
) – Proton ortho to alkoxy group.
 - 4.10 (t,
, 2H,
) – Triplet indicating
-alkylation.
 - 1.90 (m, 2H,
).
 - 1.08 (t,
, 3H,
).

IR Spectroscopy

- Carbonyl Stretch:

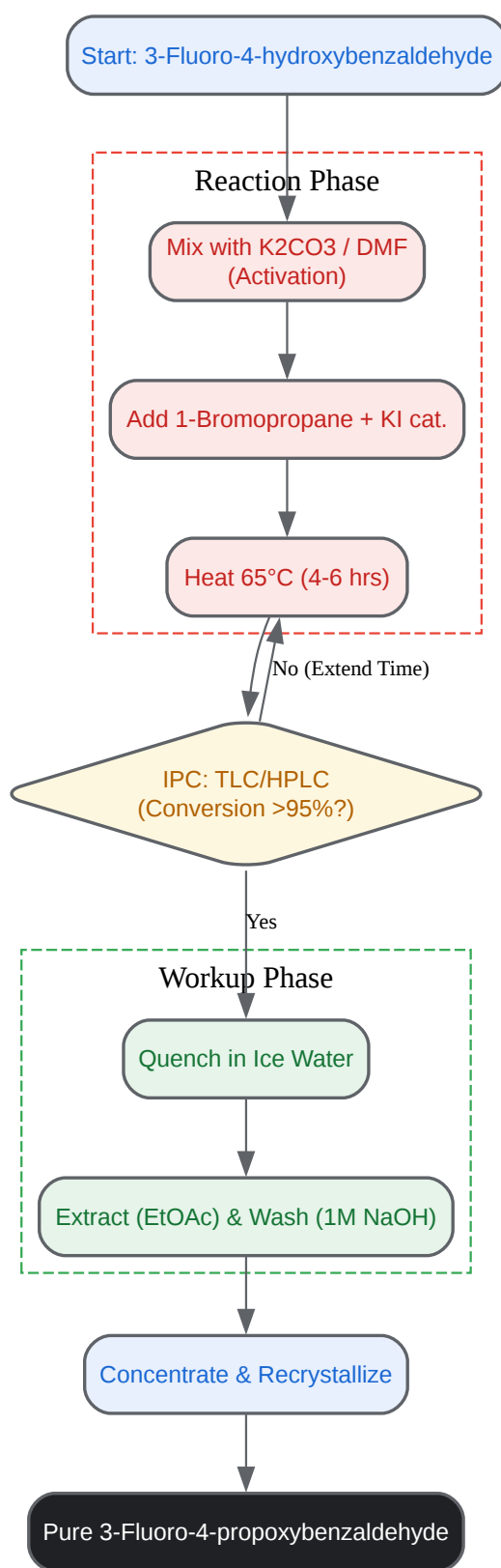
(Strong).
- C-F Stretch:

.

- Ether Stretch:

.

Workflow Visualization



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Figure 2: Operational workflow from starting material to isolated product.

Troubleshooting & Safety

Troubleshooting Guide

- Low Conversion:
 - Ensure DMF is dry. Water "cages" the phenoxide anion.
 - Increase KI loading to 0.2 eq.
 - Switch to 1-Iodopropane (more reactive leaving group).
- Emulsion during Extraction:
 - DMF can cause emulsions. Wash the organic layer thoroughly with water (3x) to remove DMF before the brine wash.
- Product is Colored (Dark Brown):
 - Indicates oxidation of phenol or polymerization. Ensure inert atmosphere (N₂ or Ar) during heating. Treat crude with activated charcoal before recrystallization.

Safety (MSDS Highlights)

- 1-Bromopropane: Potential reproductive toxin and neurotoxin. Handle in a fume hood.
- DMF: Hepatotoxin and readily absorbed through skin. Wear butyl rubber gloves.
- 3-Fluoro-4-hydroxybenzaldehyde: Irritant.

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